

# Unveiling the Atomic World: A Technical Guide to the BM30 Beamline

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: BM30

Cat. No.: B15569682

[Get Quote](#)

For researchers, scientists, and professionals at the forefront of drug development and material science, the **BM30** beamline, also known as FAME (French Absorption spectroscopy beamline in Material and Environmental science), at the European Synchrotron Radiation Facility (ESRF) offers a powerful suite of tools for probing the atomic and electronic structure of matter. This guide provides an in-depth overview of the beamline's specifications, capabilities, and the experimental workflows it enables.

The FAME beamline is primarily dedicated to X-ray Absorption Spectroscopy (XAS), a technique that provides crucial information on the local atomic and electronic structure of a selected element within a sample.<sup>[1][2]</sup> Its applications are diverse, spanning geochemistry, environmental science, materials science, biophysics, and chemistry.<sup>[1][2]</sup> The beamline is particularly adept at studying highly diluted elements in complex matrices.<sup>[1][2]</sup>

## Core Specifications

The performance of the **BM30** beamline is defined by a set of key parameters that dictate its suitability for various experimental demands. These specifications are summarized in the tables below.

### Table 1: Photon Source and Beam Characteristics

Parameter	Value	Reference
Energy Range	4.9 - 40 keV	[3]
Maximum Flux on Sample	1 x 10 <sup>12</sup> ph/s @ 12 keV	[3]
Energy Resolution	0.6 eV @ 12 keV	[3]
Minimum Beam Size (H x V)	200.0 x 100.0 µm <sup>2</sup>	[1]
Maximum Beam Size (H x V)	200.0 x 100.0 µm <sup>2</sup>	[1]

**Table 2: Optical Components**

Component	Description	Reference
Monochromator	Si[4] double-crystal, liquid nitrogen cooled, with a sagittal bending second crystal for horizontal focusing.	[3][5]
Pre-focusing Mirror	Rh-coated mirror for vertical collimation and harmonic rejection with variable incidence angle and curvature.	[3]
Refocusing Mirror	Rh-coated mirror for vertical focusing and harmonic rejection with variable incidence angle and curvature.	[3]

## Experimental Stations and Capabilities

**BM30** offers two distinct experimental stations to cater to a range of sample sizes and experimental requirements.

**Table 3: Experimental Station Specifications**

Feature	Classical XAS Station	Micro-beam XAS Station	Reference
Beam Size	100 x 300 $\mu\text{m}^2$	10 x 10 $\mu\text{m}^2$ (using a Kirkpatrick-Baez system)	
Energy Range	4.8 - 40 keV	4.8 - 20 keV	
Primary Detection System	30-element Ge solid-state detector (for fluorescence)	Vortex SDD fluorescence detector	
Transmission Detection	Si diodes	-	<a href="#">[1]</a>
Sample Environment Constraints	Systems up to 100 kg with appropriate windows	Limited space, suitable for diamond anvil cells and heating systems	

A variety of sample environments are available to enable in-situ and in-operando studies under a range of conditions.

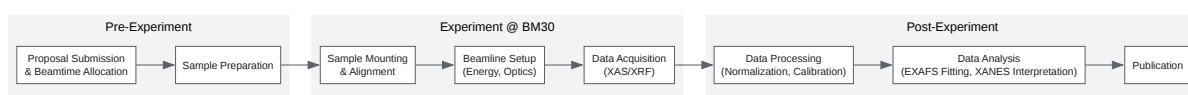
**Table 4: Available Sample Environments**

Environment	Pressure Range	Temperature Range	Reference
Large Volume High-Pressure/High-Temperature Vessel	0 - 1500 bars	20 - 1200 °C	<a href="#">[1]</a>
Operando Catalysis Reactor	Remote gas control system	-	<a href="#">[1]</a>
Liquid Helium Cryostat	-	5 - 300 K	<a href="#">[1]</a>

## Experimental Protocols and Workflows

The primary techniques employed at the **BM30** beamline are X-ray Absorption Near Edge Structure (XANES) and Extended X-ray Absorption Fine Structure (EXAFS), which together constitute X-ray Absorption Spectroscopy (XAS). X-ray Fluorescence (XRF) is also a key capability.[1]

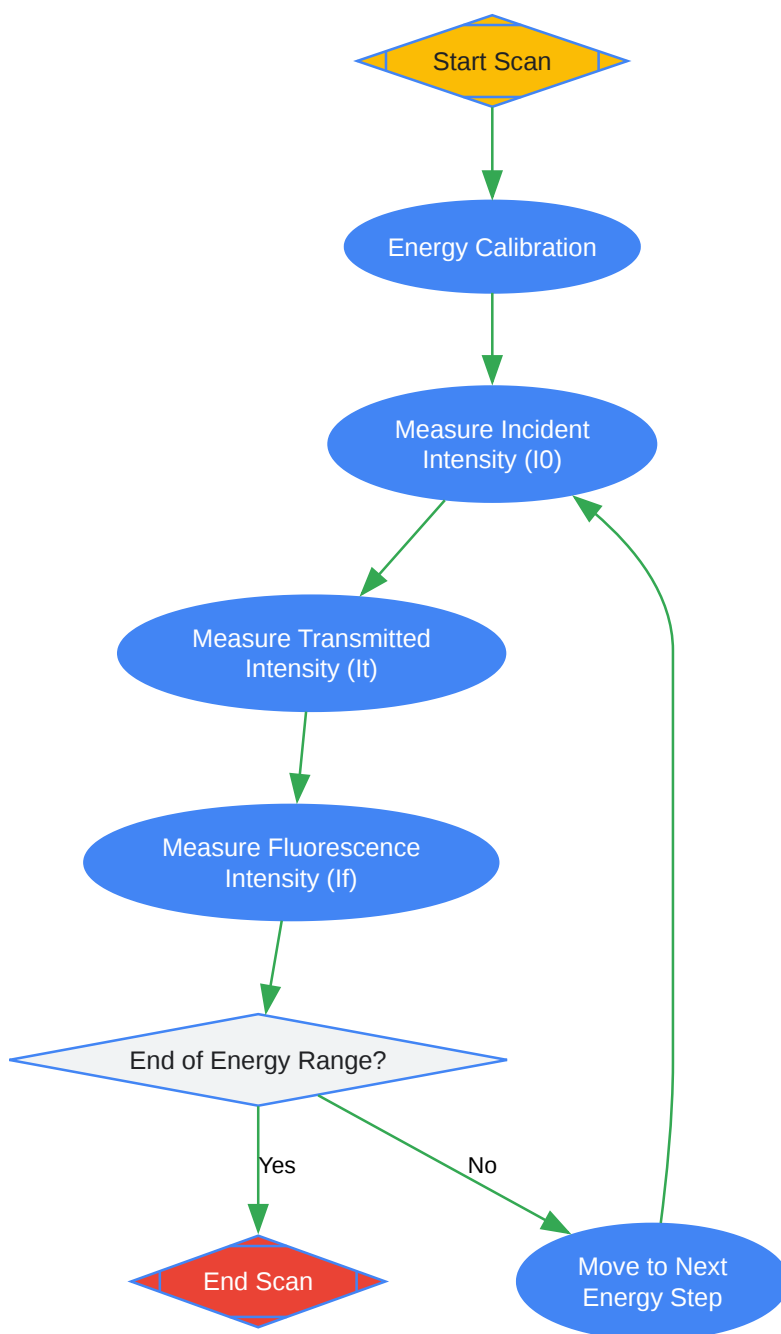
A typical experimental workflow at the **BM30** beamline involves several key stages, from sample preparation to data analysis. The following diagrams illustrate these generalized workflows.



[Click to download full resolution via product page](#)

### General Experimental Workflow at **BM30**

The data acquisition process itself can be broken down into a more detailed sequence of operations, particularly for an XAS experiment.



[Click to download full resolution via product page](#)

### XAS Data Acquisition Workflow

For researchers interested in utilizing the **BM30** beamline, proposal submissions are typically accepted through both the ESRF and the Soleil program committees.[3] It is important to note that the beamline is scheduled to reopen to users in September 2025 after a two-year upgrade, with the next call for proposals in February/March 2025.[2]

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. BM30 [esrf.fr]
- 2. esrf.fr [esrf.fr]
- 3. BM30 - FAME-PIX | WayForLight [wayforlight.eu]
- 4. esrf.fr [esrf.fr]
- 5. esrf.fr [esrf.fr]
- To cite this document: BenchChem. [Unveiling the Atomic World: A Technical Guide to the BM30 Beamline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15569682#bm30-beamline-specifications-and-capabilities]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)